

Application Notes and Protocols for 3-(Chloromethyl)-4-methylpyridine hydrochloride

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Compound of Interest

Compound Name: *3-(Chloromethyl)-4-methylpyridine hydrochloride*

CAS No.: *1465-19-6*

Cat. No.: *B1283261*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **3-(Chloromethyl)-4-methylpyridine hydrochloride**. This compound is a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds.^{[1][2]} Its utility primarily stems from its function as an alkylating agent, allowing for the introduction of the 4-methyl-3-pyridylmethyl group into a variety of molecules.^{[3][4]}

Compound Information

Property	Value	Reference
Chemical Name	3-(Chloromethyl)-4-methylpyridine hydrochloride	
CAS Number	1465-19-6	[5]
Molecular Formula	C ₇ H ₉ Cl ₂ N	[5]
Molecular Weight	178.06 g/mol	[5]
Appearance	White to off-white crystalline solid	[6]
Melting Point	128-131°C	[6]
Solubility	Soluble in water	

Hazard Identification and Safety Precautions

3-(Chloromethyl)-4-methylpyridine hydrochloride is a hazardous substance and requires careful handling to avoid exposure.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects

Signal Word: Danger

Hazard Statements:

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H341: Suspected of causing genetic defects.

Precautionary Statements:

- P201: Obtain special instructions before use.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Personal Protective Equipment (PPE)

A comprehensive set of PPE is mandatory when handling this compound.

PPE	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used if engineering controls are not sufficient.

Safe Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.
 - Avoid generating dust.
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the work area.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.
 - Keep the container tightly closed.
 - Store in a corrosive-resistant container.^[4]

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison control center or seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

Spill and Disposal Procedures

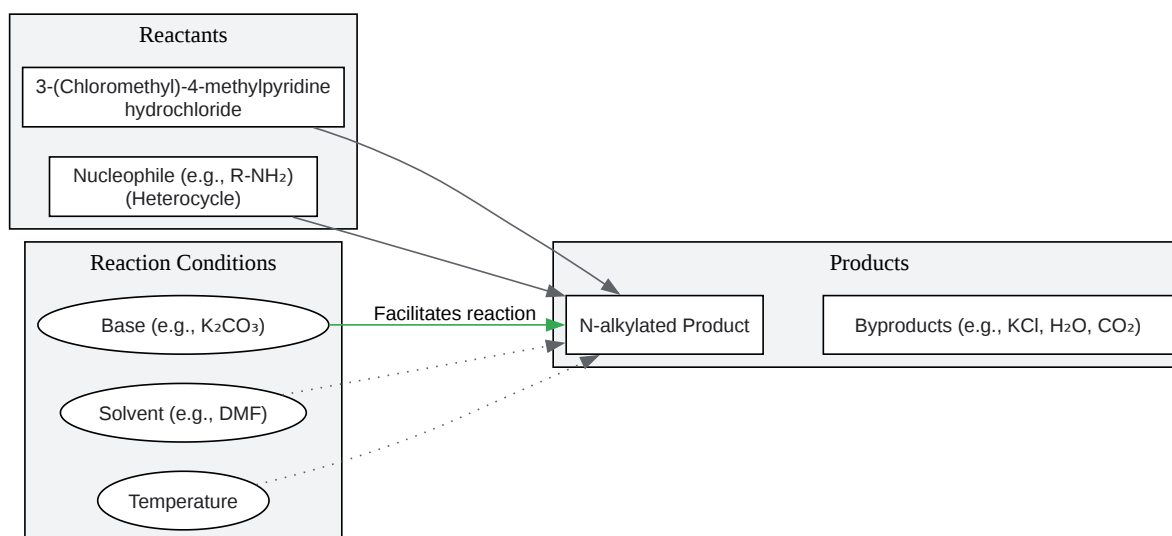
- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE.
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - For large spills, contain the spill and collect the material using a method that does not generate dust.
 - Wash the spill area with soap and water.
- Disposal:

- Dispose of the waste in accordance with local, state, and federal regulations.
- Do not dispose of it down the drain.

Application Notes: Use as an Alkylating Agent

3-(Chloromethyl)-4-methylpyridine hydrochloride is an effective reagent for the N-alkylation of heterocyclic compounds.[2] The chloromethyl group is a good leaving group, facilitating nucleophilic substitution reactions with a variety of nitrogen-containing molecules.[3][4] This reaction is a fundamental step in the synthesis of many pharmaceutical compounds.

General Reaction Scheme:



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Caption: General reaction scheme for N-alkylation.

Experimental Protocols

Protocol 1: Synthesis of N-(4-methyl-3-pyridinylmethyl)piperidine

This protocol is adapted from a general procedure for the N-alkylation of nitrogen heterocycles using a related pyridine derivative.[2]

Materials:

- **3-(Chloromethyl)-4-methylpyridine hydrochloride**
- Piperidine
- Potassium carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve **3-(Chloromethyl)-4-methylpyridine hydrochloride** (1.0 eq) in DMF.
- Add potassium carbonate (2.5 eq) to the solution.
- Add piperidine (1.2 eq) dropwise to the reaction mixture.
- Stir the reaction mixture at room temperature for 12-16 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into water and extract with ethyl acetate (3 x 50 mL).

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain N-(4-methyl-3-pyridinylmethyl)piperidine.

Quantitative Data (Example):

Reactant 1	Reactant 2	Product	Reaction Time (h)	Yield (%)
3-(Chloromethyl)pyridine hydrochloride	Tetrahydropyrrole	N-(3-pyridinylmethyl)tetrahydropyrrole	3	87.1[2]
3-(Chloromethyl)pyridine hydrochloride	Pyrrolidine	N-(3-pyridinylmethyl)pyrrolidine	16	85.5[2]
3-(Chloromethyl)pyridine hydrochloride	Morpholine	N-(3-pyridinylmethyl)morpholine	16	73.1[2]

Note: The yields provided are for the synthesis using 3-(chloromethyl)pyridine hydrochloride, and are illustrative for the expected reactivity.

Protocol 2: General Procedure for Reaction with Thiol Nucleophiles

This protocol is a general guideline adapted from procedures for similar chloromethylated heterocycles.[4]

Materials:

- **3-(Chloromethyl)-4-methylpyridine hydrochloride**

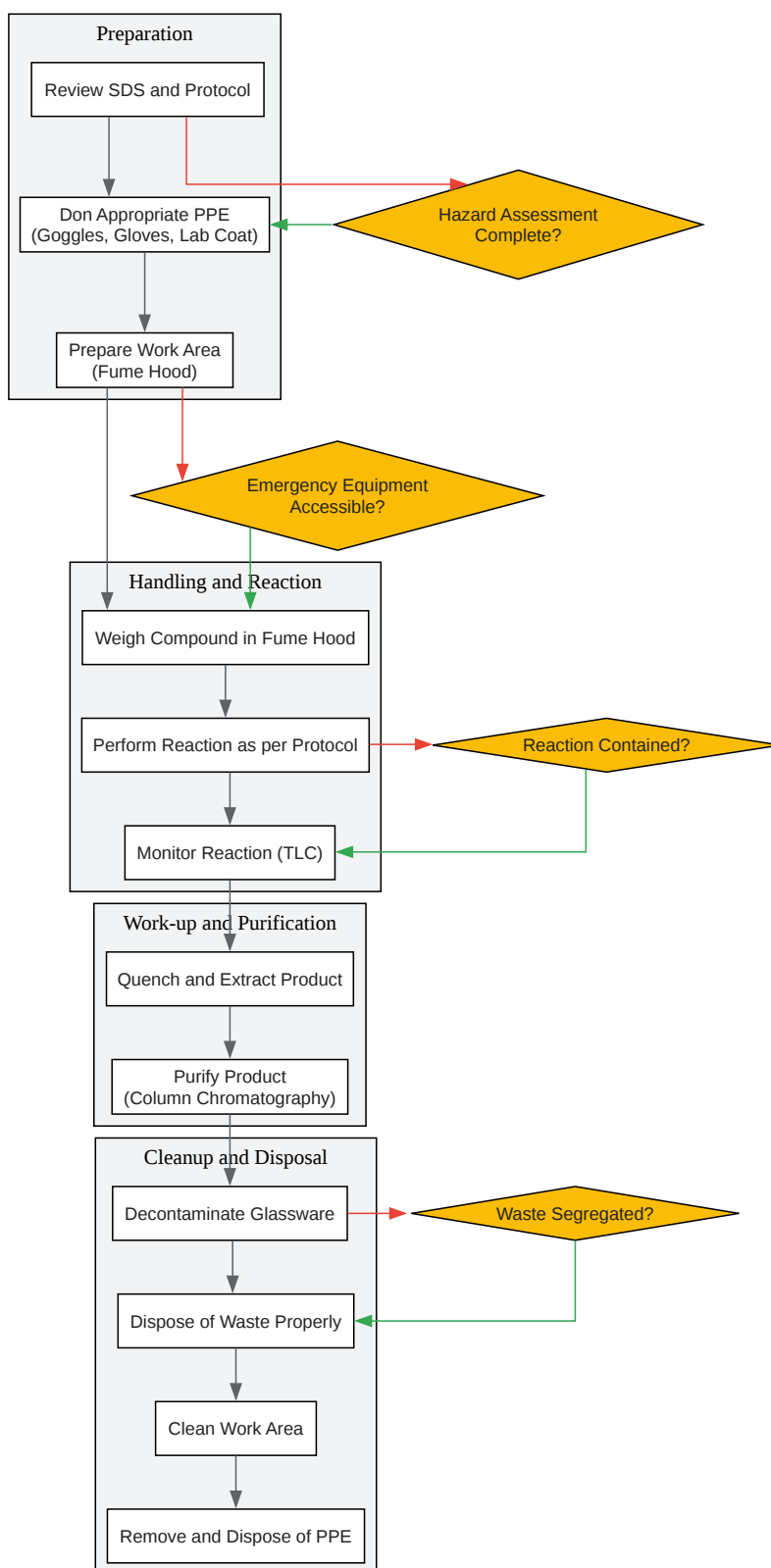
- Thiol (e.g., thiophenol)
- Sodium ethoxide or potassium carbonate
- Ethanol or DMF

Procedure:

- To a solution of the thiol (1.0 eq) in ethanol or DMF, add a base such as sodium ethoxide or potassium carbonate to generate the thiolate anion.
- Add **3-(Chloromethyl)-4-methylpyridine hydrochloride** (1.0 eq) to the mixture.
- Stir the reaction at room temperature or with gentle heating.
- Monitor the reaction by TLC.
- Upon completion, quench the reaction with water, extract the product with a suitable organic solvent, and purify as necessary.

Experimental Workflow and Safety

The following diagram illustrates a typical workflow for handling and using **3-(Chloromethyl)-4-methylpyridine hydrochloride** in a laboratory setting, incorporating essential safety checks.



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Caption: Safe handling and experimental workflow.

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- To cite this document: BenchChem. [Application Notes and Protocols for 3-(Chloromethyl)-4-methylpyridine hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1283261/docs#application-notes-and-protocols-for-3-chloromethyl-4-methylpyridine-hydrochloride>]

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